

# In-Depth Technical Guide: Safety and Handling of Methyl 4-(2-bromoethyl)benzoate

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## Compound of Interest

Compound Name: **Methyl 4-(2-bromoethyl)benzoate**

Cat. No.: **B179108**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Methyl 4-(2-bromoethyl)benzoate** (CAS No. 136333-97-6). The information is intended to support laboratory safety protocols and ensure the well-being of personnel working with this compound.

## Chemical Identification and Physical Properties

**Methyl 4-(2-bromoethyl)benzoate** is an organic compound with the molecular formula  $C_{10}H_{11}BrO_2$ .<sup>[1]</sup> It is essential to be aware of its physical characteristics to handle it safely.

Property	Value	Source
Molecular Weight	243.1 g/mol	<a href="#">[1]</a>
CAS Number	136333-97-6	<a href="#">[1]</a>
Appearance	Not explicitly stated, handle as a potentially hazardous chemical	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	

## Hazard Identification and Classification

While comprehensive toxicological data for **Methyl 4-(2-bromoethyl)benzoate** is not readily available, it should be handled with caution as a potentially hazardous substance. The primary hazards are presumed to be irritation to the skin, eyes, and respiratory tract upon contact or inhalation.[\[2\]](#)

GHS Hazard Classification (Presumed based on similar compounds and available data):

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2 (Presumed)	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A (Presumed)	Causes serious eye irritation
Acute Toxicity (Oral, Dermal, Inhalation)	Data not available	May be harmful if swallowed, in contact with skin, or if inhaled
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Presumed)	May cause respiratory irritation

Note: The GHS classification is presumed based on the hazards of structurally similar compounds and general knowledge of organobromine compounds. A definitive classification is not available.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Methyl 4-(2-bromoethyl)benzoate**:

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield. <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). <a href="#">[1]</a> <a href="#">[2]</a>
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. <a href="#">[2]</a>
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. <a href="#">[2]</a> If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## Engineering Controls

Control	Description
Ventilation	Work should be conducted in a well-ventilated area. A chemical fume hood is strongly recommended to minimize inhalation exposure. <a href="#">[2]</a>
Eye Wash Station	An operational eyewash station should be readily accessible in the immediate work area. <a href="#">[2]</a>
Safety Shower	A safety shower should be available in the vicinity of the work area. <a href="#">[2]</a>

## Storage

Condition	Requirement
Container	Keep in a tightly closed container. <a href="#">[2]</a>
Temperature	Store in a cool, dry place.
Ventilation	Store in a well-ventilated area. <a href="#">[2]</a>
Incompatible Materials	Avoid strong oxidizing agents and strong bases.

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

## First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a>

## Spill and Leak Procedures

Spill Size	Containment and Clean-up Protocol
Small Spill	Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Place the contaminated material into a suitable, labeled container for disposal.
Large Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill to prevent it from entering drains or waterways. Use a non-combustible absorbent material to clean up the spill. Collect the absorbed material in a sealed container for disposal by a licensed professional.

## Fire-Fighting Measures

Aspect	Guideline
Extinguishing Media	Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.
Specific Hazards	Emits toxic fumes under fire conditions, including carbon oxides and hydrogen bromide gas.
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

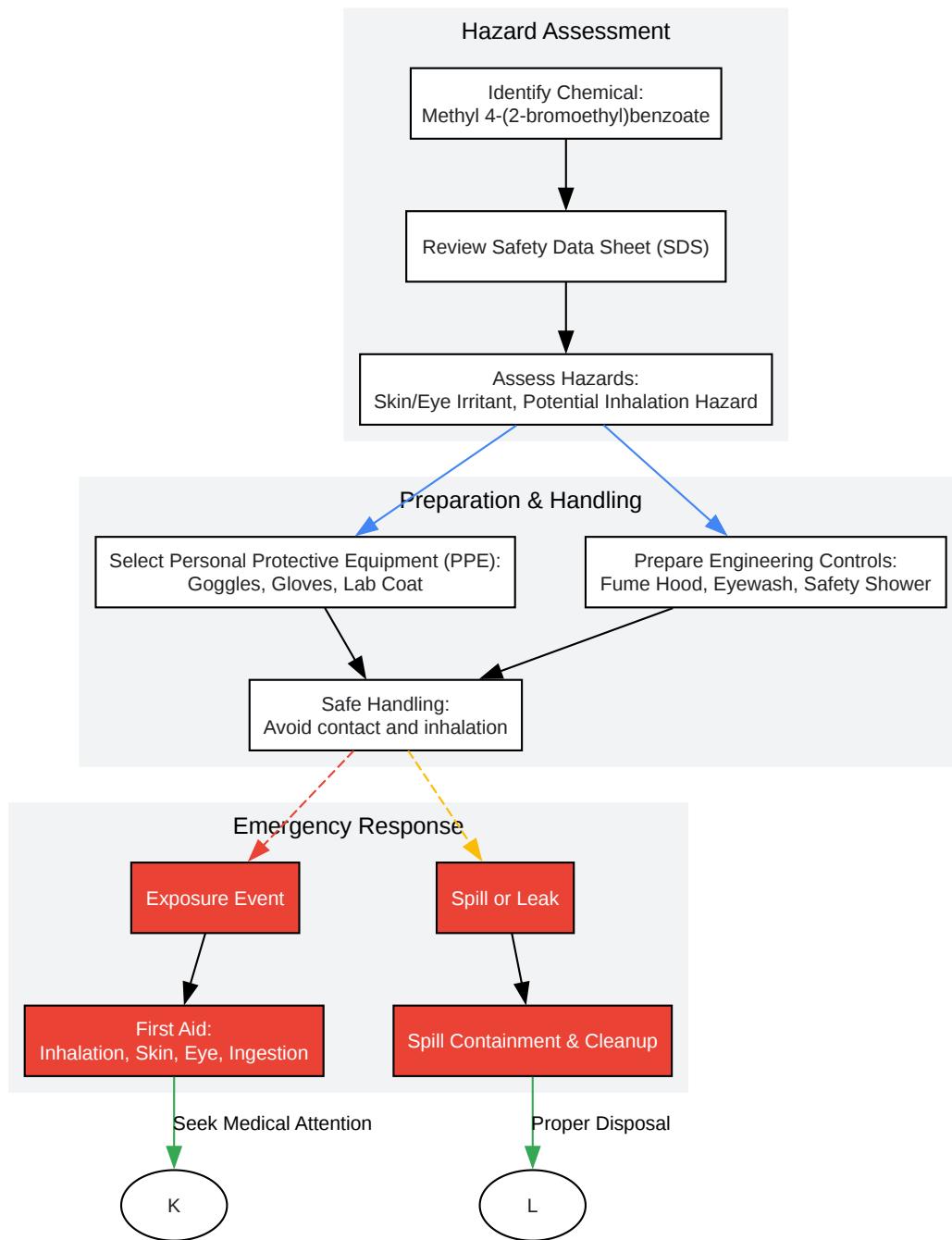
## Experimental Protocols (Cited Methodologies)

Detailed experimental protocols for the synthesis or use of **Methyl 4-(2-bromoethyl)benzoate** are not provided in the safety-focused search results. Researchers should consult relevant chemical literature and established laboratory procedures for specific experimental setups, ensuring that all safety precautions outlined in this guide are integrated into their protocols.

## Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **Methyl 4-(2-bromoethyl)benzoate**, from hazard assessment to emergency response.

## Methyl 4-(2-bromoethyl)benzoate Safety Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Methyl 4-(2-bromoethyl)benzoate**.

This guide is intended as a summary of the best practices for handling **Methyl 4-(2-bromoethyl)benzoate**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and consultation with your institution's Environmental Health and Safety (EHS) department. Always prioritize safety in the laboratory.

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## References

- 1. methyl 4-(2-bromoethyl)benzoate - Safety Data Sheet [chemicalbook.com]
- 2. matrixscientific.com [matrixscientific.com]
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